

Pentasilane: A Technical Guide to Its Properties and Safe Handling

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Compound of Interest

Compound Name: *Pentasilane*

Cat. No.: *B14176424*

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CAS Number: 14868-53-2[1]

This technical guide provides an in-depth overview of the chemical properties and safety data for **pentasilane**. The information is intended for professionals in research and development who may be working with or considering the use of this pyrophoric and reactive compound.

Core Safety and Physical Properties

Pentasilane (Si_5H_{12}) is the silicon analogue of n-pentane. It is a colorless, pyrophoric liquid that can ignite spontaneously in air and reacts with water.[2][3] Due to its hazardous nature, a thorough understanding of its properties and strict adherence to safety protocols are imperative.

Quantitative Safety and Physical Data

Comprehensive, experimentally verified quantitative safety data for n-**pentasilane** is not readily available in public literature. Much of the available data pertains to its isomer, neopentasilane, or the general class of silanes. The following table summarizes the available data; caution is advised when extrapolating this information to n-**pentasilane**.

Property	Value	Source/Comment
Molecular Formula	Si ₅ H ₁₂	[1]
Molecular Weight	152.52 g/mol	[1]
Boiling Point	153.2 °C	[3]
Melting Point	-72.2 °C	[3]
Density	0.827 g/cm ³	[3][4]
Flash Point	< -40 °C	(Data for neopentasilane)[5]
Autoignition Temperature	< 50 °C	(Data for neopentasilane)[5]
Explosive Limits	Data not available	
Occupational Exposure Limits	TWA: 5 ppm (ACGIH/NIOSH for Silane)	[6][7][8][9]

Note: TWA (Time-Weighted Average) is based on an 8-hour workday. The exposure limits provided are for silane (SiH₄) and should be used as a conservative guideline for **pentasilane** in the absence of specific data.

Experimental Protocols for Safe Handling

The pyrophoric nature of **pentasilane** necessitates handling it under an inert atmosphere (e.g., argon or nitrogen) to prevent contact with air and moisture. The following protocols are a synthesis of best practices for handling pyrophoric liquid reagents and should be adapted to specific laboratory conditions and experimental setups.

General Precautions:

- Work Area: All manipulations of **pentasilane** must be performed in a certified chemical fume hood or a glovebox. The work area should be free of clutter and flammable materials.[10][11][12][13][14]
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical splash goggles and a face shield are mandatory.[10][11][13][14]

- Gloves: Wear chemical-resistant gloves (e.g., nitrile or neoprene) under a pair of flame-resistant gloves.[\[5\]](#)[\[10\]](#)[\[13\]](#)
- Body Protection: A flame-resistant lab coat is essential.[\[10\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)
- Emergency Preparedness:
 - An appropriate fire extinguisher (Class D for metal fires, or powdered lime/dry sand) must be immediately accessible. Do NOT use water or carbon dioxide extinguishers.[\[12\]](#)
 - A safety shower and eyewash station must be within a 10-second travel distance.[\[10\]](#)[\[11\]](#)
 - Never work alone when handling pyrophoric materials.[\[12\]](#)

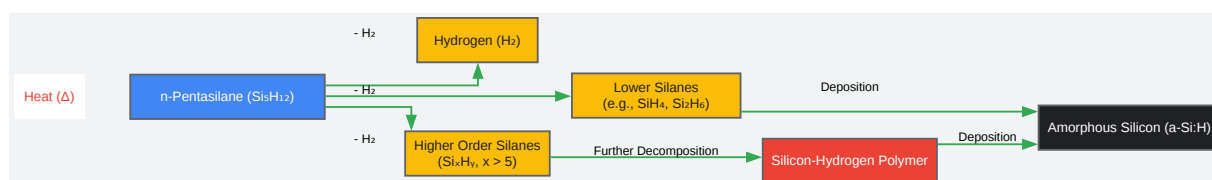
Liquid Transfer Protocol (Syringe/Cannula):

- Glassware Preparation: All glassware must be oven-dried and cooled under a stream of inert gas to remove any residual moisture.
- Inert Atmosphere: The reaction vessel must be purged with an inert gas. A bubbler in the exhaust line is recommended to monitor gas flow and prevent over-pressurization.
- Reagent Bottle: The **pentasilane** container should have a septum-sealed cap. Before drawing the liquid, pierce the septum with a needle connected to a source of inert gas to maintain a positive pressure.
- Transfer:
 - Syringe Transfer (for small volumes): Use a clean, dry syringe with a needle of appropriate length. After purging the syringe with inert gas, carefully draw the desired volume of **pentasilane**. It is advisable to draw a small amount of inert gas into the syringe after the liquid to act as a buffer.
 - Cannula Transfer (for larger volumes): Use a double-tipped needle (cannula). Pressurize the **pentasilane** container with inert gas to facilitate the transfer of the liquid through the cannula into the receiving vessel.
- Quenching Residual Reagent:

- After transfer, any residual **pentasilane** in the syringe or cannula must be quenched immediately.
- Draw a non-reactive, high-boiling point solvent (e.g., hexane or toluene) into the syringe or flush the cannula with it.
- Discharge the solvent-reagent mixture into a separate flask containing a quenching agent like isopropanol, which should be cooled in an ice bath.
- Slowly add water dropwise to the quenching mixture to ensure complete neutralization.

Pentasilane Thermal Decomposition Pathway

The thermal decomposition of silanes is a complex process that proceeds through the elimination of hydrogen and the formation of higher-order silanes and, ultimately, silicon. The following diagram illustrates a simplified conceptual pathway for the initial stages of **pentasilane** decomposition.



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Caption: Simplified thermal decomposition pathway of **pentasilane**.

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